

Technical Guide: Solubility, Stability, and Synthetic Utility of Bromomethyl-Functionalized Dioxepanes

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Compound of Interest

Compound Name: 6-(Bromomethyl)-1,4-dioxepane

CAS No.: 1849266-44-9

Cat. No.: B2890756

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Executive Summary

Bromomethyl-functionalized dioxepanes, principally 2-(bromomethyl)-1,3-dioxepane (BMDO), represent a specialized class of seven-membered cyclic acetals. They serve two critical roles in modern materials science: (1) as electrophilic intermediates for post-polymerization modification, and (2) as the direct precursor to 2-methylene-1,3-dioxepane (MDO), a cyclic ketene acetal (CKA) used to introduce ester linkages into vinyl polymer backbones via radical ring-opening polymerization (rROP).

This guide provides a rigorous technical analysis of the solubility profiles, hydrolytic stability, and handling protocols for BMDO. It addresses the challenge of balancing the lability of the acetal linkage (acid-sensitivity) with the reactivity of the alkyl bromide (nucleophilic susceptibility).

Chemical Identity & Physicochemical Properties[1] [2][3][4][5]

Structural Analysis

The core structure is a 1,3-dioxepane ring—a seven-membered heterocycle containing two oxygen atoms separated by a methylene bridge. In BMDO, the C2 position is substituted with a bromomethyl group (

).

- CAS Number: 57626-95-6 (BMDO)
- Molecular Formula: CBrC1OCCOCC1
- Molecular Weight: 195.05 g/mol
- Key Functional Groups:
 - Acetal Linkage (O-C-O): The site of hydrolytic instability.
 - Alkyl Bromide: The site for nucleophilic substitution (SN2) or elimination (E2).

Solubility Profile

BMDO exhibits a lipophilic profile due to the hydrocarbon backbone and the halogen substituent. It lacks hydrogen bond donors, limiting water solubility.

Table 1: Solubility Matrix of 2-(Bromomethyl)-1,3-dioxepane

Solvent Class	Representative Solvents	Solubility Status	Mechanistic Insight
Chlorinated	Dichloromethane (DCM), Chloroform ()	High	Primary solvents for synthesis and NMR analysis. Excellent solvation of the lipophilic ring.
Polar Aprotic	THF, DMSO, DMF, Acetone	High	Suitable for nucleophilic substitution reactions. Note: DMSO may cause solvolysis at high temps.
Non-Polar	Hexane, Cyclohexane, Toluene	Moderate to High	Used as reaction media for transacetalization (azeotropic water removal).
Protic/Polar	Methanol, Ethanol	Soluble	Risk: Potential for transacetalization (alcohol exchange) if acid catalyst is present.
Aqueous	Water, PBS Buffer	Immiscible / Low	Hydrophobic effect dominates. Slow hydrolysis occurs at the interface if pH < 7.

Stability & Reactivity Profile

Hydrolytic Stability (Acid Sensitivity)

Like all acyclic and cyclic acetals, BMDO is metastable in neutral aqueous conditions but degrades rapidly in acidic environments. The seven-membered ring possesses significant

conformational flexibility but moderate ring strain (approx. 5-6 kcal/mol), which does not significantly drive hydrolysis compared to the electronic effects of the acetal.

- Mechanism: Acid-catalyzed cleavage of the C2-O bond leads to ring opening, generating a hemiacetal intermediate that decomposes into 1,4-butanediol and bromoacetaldehyde.
- Toxicity Warning: Bromoacetaldehyde is a potent alkylating agent and lachrymator. Hydrolysis products must be contained.

Thermal Stability

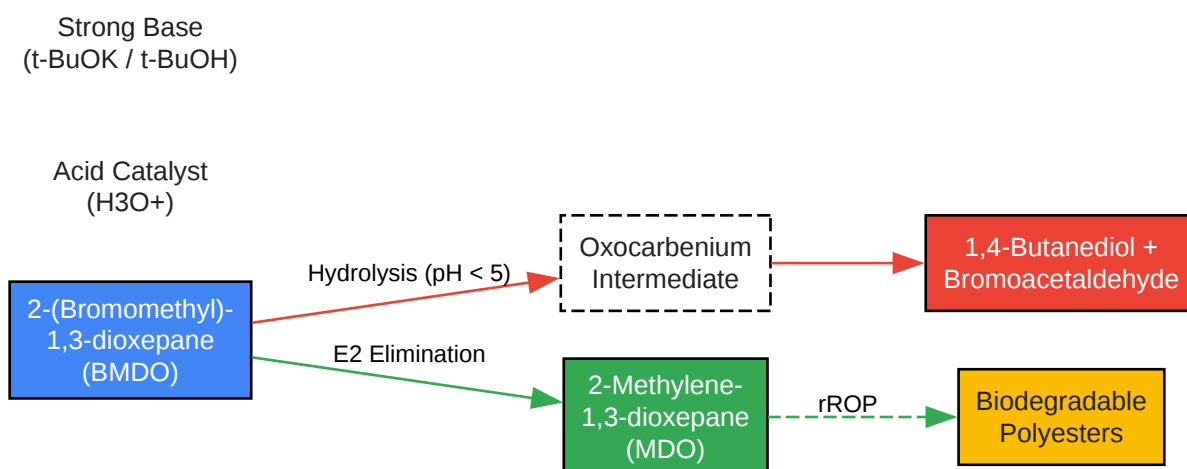
BMDO is thermally stable up to approximately 100°C under neutral conditions. However, purification requires vacuum distillation to prevent thermal degradation or elimination of HBr.

- Boiling Point: ~80-90°C at 0.02 mmHg (High vacuum required).
- Decomposition: Prolonged heating >120°C (or presence of strong base) triggers elimination to form the exomethylene analog (MDO).

Chemical Reactivity Pathways

The dual functionality of BMDO allows for orthogonal reaction pathways.

Diagram 1: Reactivity Pathways of BMDO Caption: BMDO acts as a divergent intermediate: Acid hydrolysis yields degradation products, while base treatment yields the polymerizable monomer MDO.



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Experimental Protocols

Synthesis of BMDO (Transacetalization)

This protocol relies on the thermodynamic drive provided by the removal of a volatile alcohol (ethanol/methanol) to push the equilibrium toward the cyclic acetal.

Reagents:

- Bromoacetaldehyde diethyl acetal (1.0 eq)[1][2]
- 1,4-Butanediol (1.0 eq)[1]
- p-Toluenesulfonic acid (pTSA) (0.5 mol%)
- Solvent: Cyclohexane (for azeotropic removal of ethanol)

Step-by-Step Methodology:

- Setup: Equip a round-bottom flask with a magnetic stir bar and a Dean-Stark trap (or fractional distillation column).
- Charging: Add bromoacetaldehyde diethyl acetal, 1,4-butanediol, and cyclohexane. Add pTSA last.
- Reflux: Heat the mixture to reflux (~80-85°C). Ethanol/Cyclohexane azeotrope will collect in the trap.
- Monitoring: Monitor the volume of ethanol collected. Reaction is complete when theoretical ethanol volume is removed (~4-6 hours).
- Neutralization (Critical): Cool to RT. Add solid

or

to neutralize pTSA. Failure to neutralize leads to reversal/polymerization during distillation.

- Purification: Filter off solids. Remove solvent via rotary evaporation. Perform vacuum distillation (0.02 - 0.1 mbar) to isolate BMDO as a clear oil.

Solubility & Stability Assay

To validate the quality of BMDO for polymerization or biological testing, use this self-validating NMR assay.

Protocol:

- Sample Prep: Dissolve 10 mg BMDO in 0.6 mL

(Standard) and 0.6 mL

+ 10%

(Stability Challenge).

- T0 Measurement: Acquire

NMR immediately.

- Diagnostic Peak: Look for the triplet/multiplet of the acetal proton (O-CH-O) around 4.8 - 5.0 ppm.

- Stress Test: Incubate the wet DMSO sample at 37°C.

- Time-Course: Acquire spectra at 1h, 6h, and 24h.

- Validation Criteria:

- Appearance of aldehyde peak (~9.5 ppm) indicates hydrolysis.
- Integral loss of acetal proton >5% indicates instability.

Applications & Handling

Storage Requirements

- Atmosphere: Store under Argon or Nitrogen. Oxygen can induce slow oxidation; moisture induces hydrolysis.
- Temperature: 2-8°C (Refrigerated).
- Stabilizers: Can be stored over activated molecular sieves (3Å) to maintain anhydrous conditions.

Synthetic Utility

- Precursor to MDO: Treatment of BMDO with potassium tert-butoxide () yields MDO. MDO is copolymerized with vinyl monomers (e.g., MMA, Styrene) to introduce backbone ester groups, rendering the vinyl polymer biodegradable.
- Cationic Polymerization: BMDO itself can undergo cationic Ring-Opening Polymerization (cROP) to form poly(ether-acetals) with pendant bromomethyl groups, useful for "click" chemistry functionalization.

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